

An In-depth Technical Guide to the Synthesis of DMHAPC-Cholesterol

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Compound of Interest

Compound Name: **DMHAPC-Chol**

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Introduction

3β -[N-(N',N'-dimethylaminoethane)-carbamoyl]cholesterol (**DMHAPC-Chol**), commonly known as DC-Cholesterol, is a cationic lipid that has garnered significant attention in the field of drug delivery, particularly for gene therapy applications. Its ability to form stable liposomes, often in conjunction with helper lipids like 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE), allows for the efficient encapsulation and delivery of nucleic acids such as DNA and siRNA into cells.^[1] This technical guide provides a comprehensive overview of the synthesis pathway of **DMHAPC-Chol**, including detailed experimental protocols, quantitative data, and a visual representation of the synthesis process.

Quantitative Data

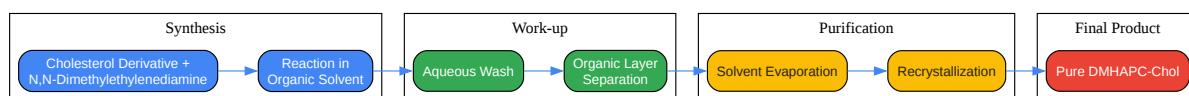
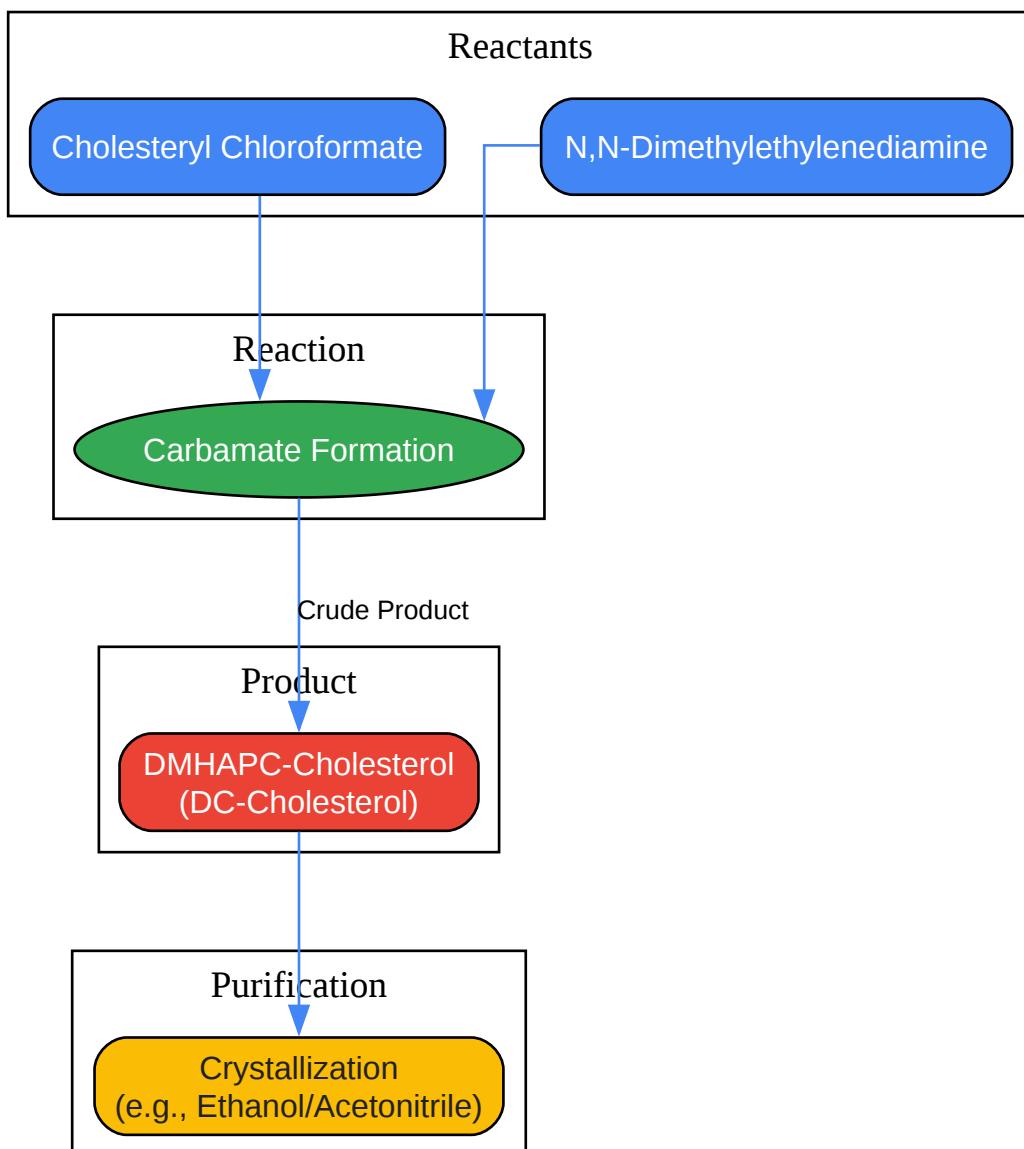
The following table summarizes the key quantitative data for **DMHAPC-Cholesterol** and its hydrochloride salt.

| Property | Value (DMHAPC-Chol) | Value (DMHAPC-Chol·HCl) | Reference(s) |
|------------------|----------------------|--|---|
| Chemical Formula | $C_{32}H_{56}N_2O_2$ | $C_{32}H_{56}N_2O_2 \cdot HCl$ | [2] |
| Molecular Weight | 500.8 g/mol | 537.3 g/mol | [2] [3] |
| CAS Number | 137056-72-5 | 166023-21-8 | [2] [3] |
| Melting Point | 105 °C | Not specified | [2] |
| Purity | ≥ 95% (HPLC) | ≥ 95% | [3] [4] |
| Appearance | Not specified | Crystalline solid | [3] |
| Solubility | Not specified | DMSO: >5 mg/ml, Methanol: >10 mg/ml | [3] |

Synthesis Pathway

The synthesis of **DMHAPC-Chol** (DC-Cholesterol) can be achieved through various methods. A common and effective pathway involves the reaction of cholesteryl chloroformate with N,N-dimethylethylenediamine. An alternative approach detailed in patent literature avoids the use of phosgene derivatives by reacting cholesterol directly with 1,1'-carbonyldiimidazole and N,N-dimethylethylenediamine. A further patented process describes the reaction of cholesterol with triphosgene and N,N-dimethylethylenediamine.[\[5\]](#)

The following diagram illustrates a common synthesis route from cholesteryl chloroformate.



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